FT-IR spectrum of 2-Chloro-4,5-dimethylbenzo[d]thiazole

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Compound of Interest

Compound Name:	*2-Chloro-4,5-dimethylbenzo[d]thiazole*
CAS No.:	*252681-54-2*
Cat. No.:	*B1348429*

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An In-Depth Technical Guide to the Fourier-Transform Infrared (FT-IR) Spectroscopy of **2-Chloro-4,5-dimethylbenzo[d]thiazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the expected Fourier-Transform Infrared (FT-IR) spectrum of **2-Chloro-4,5-dimethylbenzo[d]thiazole**. As a Senior Application Scientist, this document moves beyond a simple recitation of data to explain the causal relationships between molecular structure and vibrational spectroscopy. In the absence of a published experimental spectrum for this specific molecule, this guide synthesizes data from analogous structures and established spectroscopic principles to provide a robust predictive analysis. Furthermore, it outlines a self-validating experimental protocol for acquiring a high-quality spectrum, ensuring scientific integrity and reproducibility. This document is intended to serve as a practical and authoritative resource for researchers engaged in the synthesis, characterization, and application of novel benzothiazole derivatives.

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Introduction: The Vibrational Signature of a Privileged Scaffold

The benzothiazole core is a "privileged scaffold" in medicinal chemistry and materials science, forming the structural basis for a wide array of pharmacologically active agents and functional materials.[1][2] The specific derivative, **2-Chloro-4,5-dimethylbenzo[d]thiazole**, combines this heterocyclic system with a reactive chloro group at the 2-position and methyl substitutions on the benzene ring. These features make it a valuable intermediate for further chemical modification.

FT-IR spectroscopy is an indispensable, non-destructive technique for the structural elucidation of such molecules. It probes the vibrational modes of chemical bonds, providing a unique "molecular fingerprint" that can confirm the presence of key functional groups and the overall integrity of the molecular framework.[3] This guide will first deconstruct the molecule's structure to predict its FT-IR spectrum and then detail a rigorous protocol for its experimental verification.

Molecular Structure and Predicted Vibrational Modes

The structure of **2-Chloro-4,5-dimethylbenzo[d]thiazole** dictates its infrared absorption profile. The key structural components are:

- The Benzothiazole Core: A bicyclic system comprising a benzene ring fused to a thiazole ring. This rigid, aromatic structure gives rise to a complex but characteristic set of absorptions.
- Aromatic C-H Bonds: The hydrogens attached to the benzene moiety.
- Aliphatic C-H Bonds: The hydrogens of the two methyl ($-CH_3$) groups.
- Carbon-Nitrogen Double Bond (C=N): An integral part of the thiazole ring.
- Carbon-Sulfur Bond (C-S): Also within the thiazole ring.
- Carbon-Chlorine Bond (C-Cl): The substituent at the 2-position.

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Each of these will absorb infrared radiation at specific frequencies, corresponding to stretching and bending vibrations.

Predictive Analysis of the FT-IR Spectrum

Based on established group frequency correlations and data from related benzothiazole structures, the FT-IR spectrum of **2-Chloro-4,5-dimethylbenzo[d]thiazole** is expected to exhibit several key absorption bands. These are summarized in the table below.

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Wavenumber Range (cm^{-1})	Intensity	Vibrational Mode Assignment	Rationale and Commentary
3100 - 3000	Medium to Weak	Aromatic C-H Stretching	The presence of sp^2 C-H bonds in the benzene ring will result in absorptions at frequencies slightly higher than the 3000 cm^{-1} threshold, a hallmark of aromatic and vinylic C-H stretches.[4][5]
2975 - 2850	Medium	Aliphatic C-H Stretching	These bands arise from the symmetric and asymmetric stretching vibrations of the C-H bonds within the two methyl ($-CH_3$) groups.[4][6]
1640 - 1530	Medium to Strong	C=N Stretching (Thiazole Ring)	The C=N double bond within the thiazole ring is expected to produce a strong absorption in this region. Its exact position is influenced by conjugation within the heterocyclic system.[7][8]
1600 - 1450	Medium to Strong (multiple bands)	Aromatic C=C Ring Stretching	The skeletal vibrations of the benzene ring typically result in a series of sharp absorptions in this region. The pattern

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			can sometimes give clues about the substitution pattern.[4][9]
1470 - 1440	Medium	Asymmetric CH_3 Bending	This band corresponds to the scissoring or asymmetric deformation of the methyl groups.[4]
1390 - 1370	Medium	Symmetric CH_3 Bending	The "umbrella" mode or symmetric deformation of the methyl groups typically appears in this region.[4]
850 - 550	Medium to Strong	C-Cl Stretching	The carbon-chlorine bond stretch is found in the lower frequency "fingerprint" region of the spectrum. This is a key band for confirming the presence of the chloro substituent.[4]
~700	Medium	C-S Stretching	The carbon-sulfur single bond vibration is often weak and can be difficult to assign definitively, but is expected in this region of the fingerprint domain.[10]
900 - 675	Strong	Aromatic C-H Out-of-Plane Bending	The substitution pattern on the

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	benzene ring influences the position of these strong "oop" bands. For a 1,2,3,4-tetrasubstituted ring, specific patterns can be predicted, although they can be complex. [4]

Table 1: Predicted FT-IR Absorption Bands for **2-Chloro-4,5-dimethylbenzo[d]thiazole**.

Experimental Protocol: Acquiring a Validated Spectrum

To ensure the acquisition of a high-quality, reproducible FT-IR spectrum, a validated protocol is essential. The following describes the Potassium Bromide (KBr) pellet method, a gold standard for solid samples, chosen for its ability to produce high-resolution spectra free from solvent interference.

Rationale for Method Selection

The KBr pellet method is selected over alternatives like Attenuated Total Reflectance (ATR) for several reasons in a primary characterization scenario.[11] While ATR is faster and requires minimal sample preparation, the KBr method often yields sharper, more resolved peaks, particularly in the fingerprint region, as the sample is finely dispersed in a transparent matrix. This can be crucial for resolving the complex C-C and C-H bending modes of the benzothiazole core. The protocol's integrity is maintained by including rigorous steps for moisture exclusion and sample homogeneity, which are critical for reproducibility.[12]

Step-by-Step Methodology

- Materials and Equipment:
  - **2-Chloro-4,5-dimethylbenzo[d]thiazole** (solid, >98% purity)

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- FT-IR grade Potassium Bromide (KBr), dried in an oven at 110°C for at least 4 hours and stored in a desiccator.
- Agate mortar and pestle
- Pellet press die set (e.g., 13 mm diameter)
- Hydraulic press
- FT-IR Spectrometer (e.g., equipped with a DTGS detector)

- Sample Preparation (The KBr Pellet):
  - Step 2.1: Grinding: In a dry environment (e.g., under a nitrogen atmosphere or in a glove box to minimize moisture), place approximately 1-2 mg of the sample into the agate mortar. Grind gently to a fine, consistent powder.[13]
    - Expertise & Experience:Over-grinding can lead to amorphization of a crystalline sample, while under-grinding results in scattering of the IR beam (the Christiansen effect), distorting peak shapes.[14]
  - Step 2.2: Mixing: Add approximately 150-200 mg of the dried FT-IR grade KBr to the mortar. Mix with the sample by gentle grinding for about 60 seconds until the mixture is homogeneous.[12]
    - Trustworthiness:The sample concentration of ~0.5-1.0% is critical. Too high a concentration leads to total absorption (flat-topped peaks), while too low a concentration results in a poor signal-to-noise ratio.[15]
  - Step 2.3: Pressing the Pellet: Transfer the powder mixture into the pellet die. Assemble the die and place it in the hydraulic press. Apply pressure of approximately 8-10 tons (corresponding to ~8,000-10,000 psi for a 13 mm die) for 2-3 minutes.[13]
  - Step 2.4: Pellet Inspection: Carefully release the pressure and disassemble the die. The resulting pellet should be transparent or translucent and free of cracks or cloudiness.
    - Trustworthiness:A cloudy pellet indicates poor mixing, excessive moisture, or insufficient pressure, all of which compromise spectral quality and must be addressed by remaking

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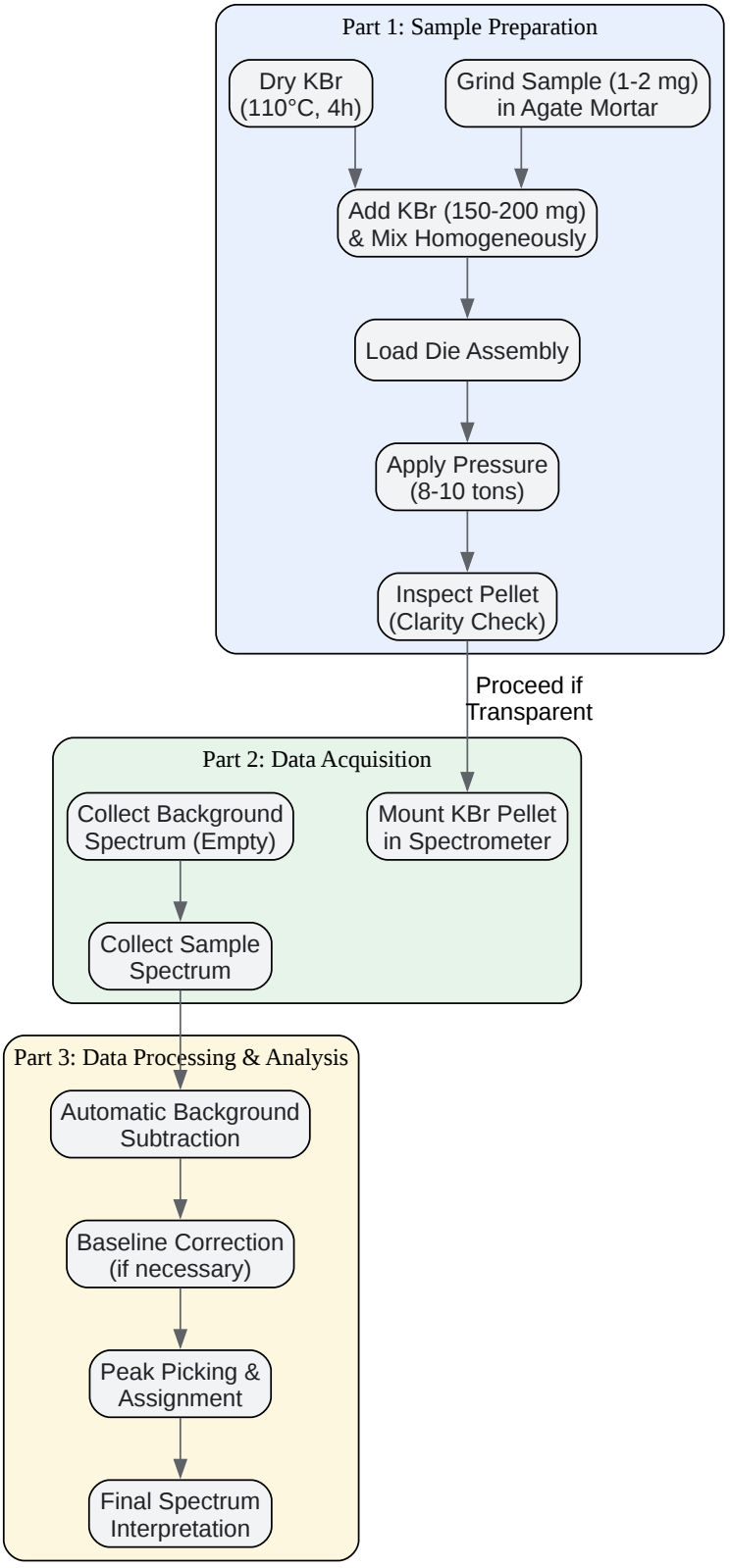
the pellet.[16]

- Data Acquisition:
  - Step 3.1: Background Spectrum: Ensure the spectrometer's sample compartment is empty. Collect a background spectrum (typically 32-64 scans) to measure the instrument's and atmosphere's (H_2O, CO_2) response. This will be automatically subtracted from the sample spectrum.
  - Step 3.2: Sample Spectrum: Place the KBr pellet into the sample holder in the spectrometer.
  - Step 3.3: Measurement: Acquire the sample spectrum using the same parameters as the background scan. A typical range is 4000-400 cm^{-1} with a resolution of 4 cm^{-1}.

Visualization of the Experimental Workflow

The logical flow from sample preparation to final data analysis is critical for ensuring a systematic and error-minimized process.

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Caption: Experimental workflow for FT-IR analysis.

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Conclusion

This guide provides a scientifically grounded, predictive framework for understanding the FT-IR spectrum of **2-Chloro-4,5-dimethylbenzo[d]thiazole**. By correlating the molecule's structural features with expected vibrational frequencies, researchers can confidently identify this compound and verify its synthesis. The detailed, self-validating experimental protocol ensures that data acquisition is robust, reproducible, and of high quality. This synthesis of predictive analysis and rigorous methodology serves as a vital tool for professionals in drug discovery and chemical research, facilitating the confident characterization of novel benzothiazole derivatives.

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